

A Comprehensive Technical Guide to the Synthesis and Characterization of Apremilast-d3

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Compound of Interest

Compound Name: Apremilast-d3

Cat. No.: B15559288

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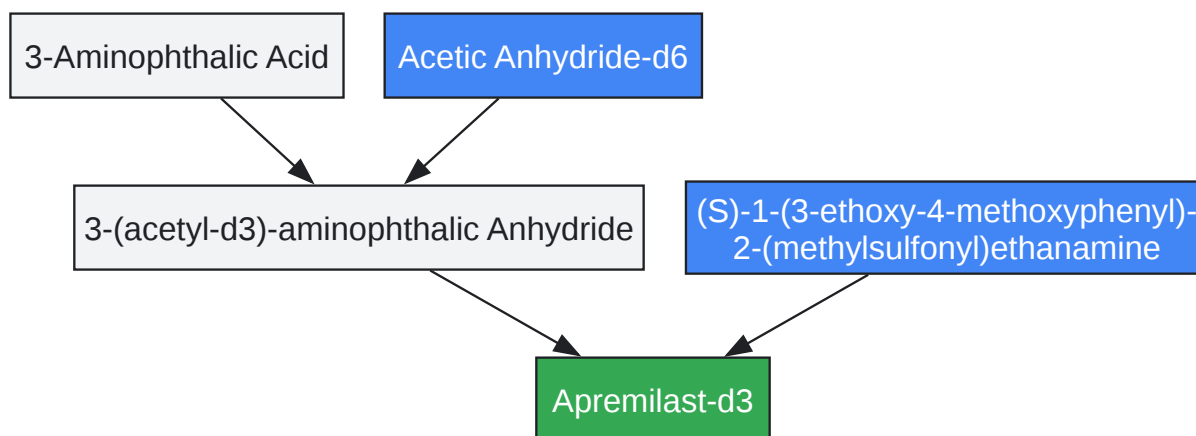
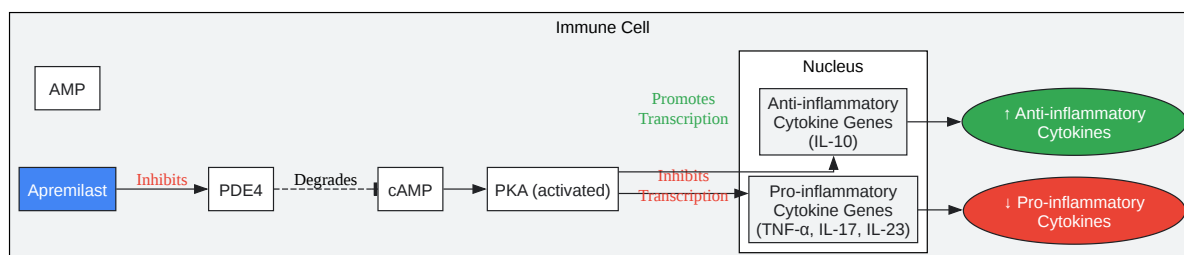
For Researchers, Scientists, and Drug Development Professionals

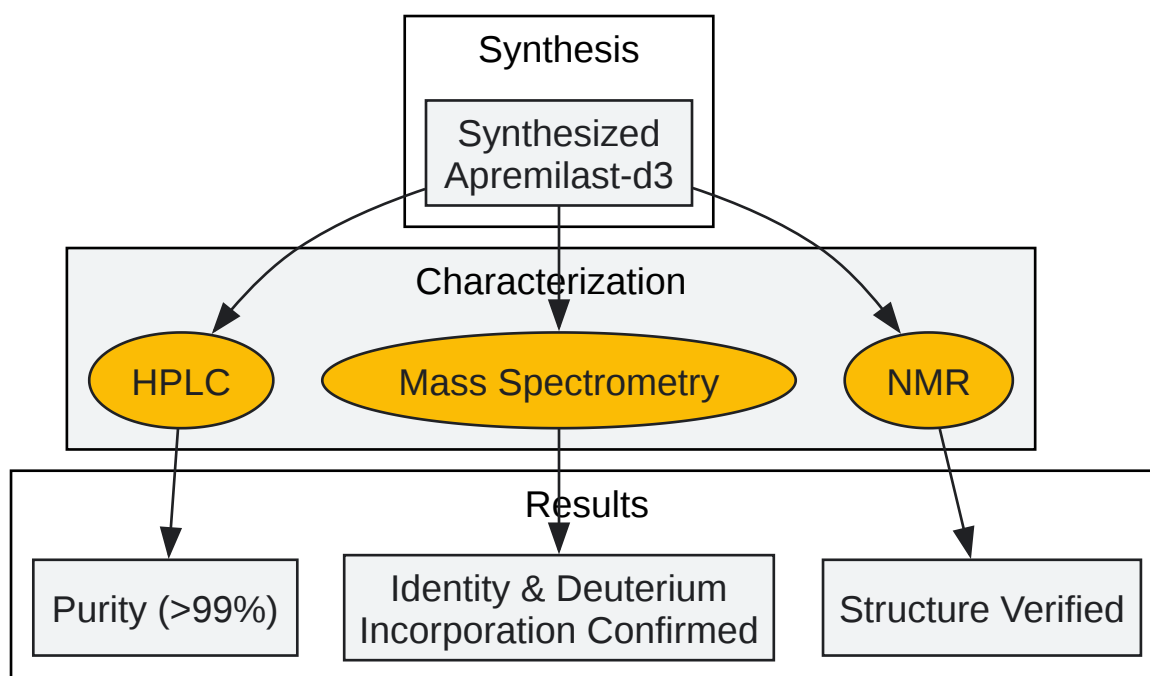
This technical guide provides an in-depth overview of the synthesis and characterization of **Apremilast-d3**, a deuterated isotopologue of Apremilast. Apremilast is an orally available small molecule inhibitor of phosphodiesterase 4 (PDE4) used in the treatment of psoriatic arthritis and plaque psoriasis.[1] The deuterated form, **Apremilast-d3**, is a critical tool in pharmacokinetic and metabolic studies, often serving as an internal standard for quantitative analysis by mass spectrometry.[2][3] This document outlines the synthetic pathway, detailed experimental protocols, and comprehensive characterization data.

Mechanism of Action

Apremilast exerts its anti-inflammatory effects by selectively inhibiting phosphodiesterase 4 (PDE4), an enzyme that degrades cyclic adenosine monophosphate (cAMP) within inflammatory cells.[4][5] By inhibiting PDE4, Apremilast increases intracellular cAMP levels.[6] [7] This elevation in cAMP activates Protein Kinase A (PKA), which in turn modulates the expression of various pro-inflammatory and anti-inflammatory cytokines.[8] The downstream effects include the downregulation of pro-inflammatory mediators such as Tumor Necrosis Factor-alpha (TNF- α), Interleukin-17 (IL-17), and IL-23, and the upregulation of anti-

inflammatory mediators like IL-10.[5][7] The precise mechanisms by which Apremilast exerts its therapeutic action are not yet fully defined.[4]





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